

"DNA crosslinker 3 dihydrochloride" solution preparation and stability

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Compound of Interest

Compound Name: DNA crosslinker 3 dihydrochloride

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Application Notes and Protocols for DNA Crosslinker 3 Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

DNA crosslinker 3 dihydrochloride is a potent DNA minor groove binder and alkylating agent with significant potential in anticancer research. Its mechanism of action involves the formation of covalent interstrand crosslinks in the DNA, leading to the arrest of DNA replication and transcription, ultimately triggering programmed cell death. Understanding the proper preparation and stability of this compound in solution is critical for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation of solutions of **DNA crosslinker 3 dihydrochloride**, information on its stability, and an overview of the cellular pathways it impacts.

Chemical Information

Property	Value
Compound Name	DNA crosslinker 3 dihydrochloride
Catalog Number	HY-144336
CAS Number	2761734-21-6
Molecular Formula	C ₂₉ H ₃₉ Cl ₂ N ₅ O ₄
Molecular Weight	592.56 g/mol
Mechanism of Action	DNA Minor Groove Binder, DNA Alkylating Agent
Biological Target	DNA

Solution Preparation

The solubility of **DNA crosslinker 3 dihydrochloride** can vary depending on the solvent. Due to its dihydrochloride salt form, it is generally more soluble in polar solvents. However, like many alkylating agents, its stability in aqueous solutions can be limited. Therefore, it is recommended to prepare fresh solutions for each experiment or to prepare concentrated stock solutions in an anhydrous organic solvent and dilute them into aqueous buffers immediately before use.

Recommended Solvents and Concentrations:

Solvent	Recommended Maximum Concentration	Notes
Dimethyl Sulfoxide (DMSO)	≥ 25 mg/mL	Recommended for preparing high-concentration stock solutions. Store stock solutions at -20°C.
Water	Insoluble	Not recommended for primary dissolution.
Phosphate-Buffered Saline (PBS), pH 7.4	Sparingly soluble	Prepare by diluting a DMSO stock solution. Use immediately after preparation due to limited stability.

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Pre-weighing: Allow the vial of **DNA crosslinker 3 dihydrochloride** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculation: To prepare a 10 mM stock solution, calculate the required volume of DMSO. For example, for 1 mg of the compound (MW = 592.56 g/mol):
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - $\text{Volume (L)} = (0.001 \text{ g} / 592.56 \text{ g/mol}) / 0.010 \text{ mol/L} = 0.0001687 \text{ L} = 168.7 \text{ }\mu\text{L}$
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial.
- Mixing: Vortex or sonicate briefly until the compound is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C.

Stability Information

The stability of **DNA crosslinker 3 dihydrochloride** is a critical factor for experimental success. As a bifunctional alkylating agent, it is susceptible to hydrolysis in aqueous solutions.

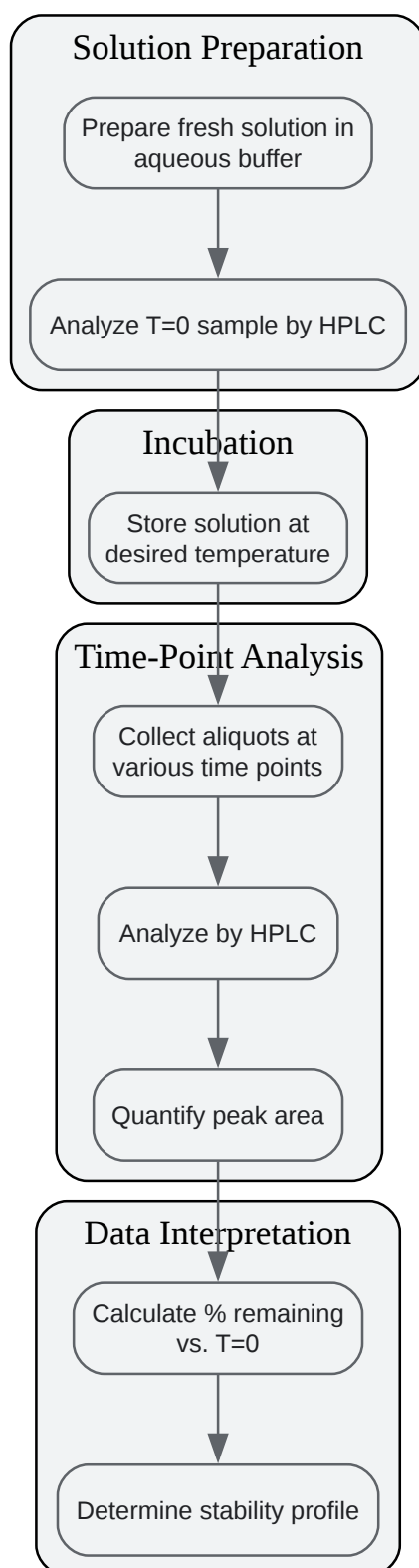
Summary of Stability Data:

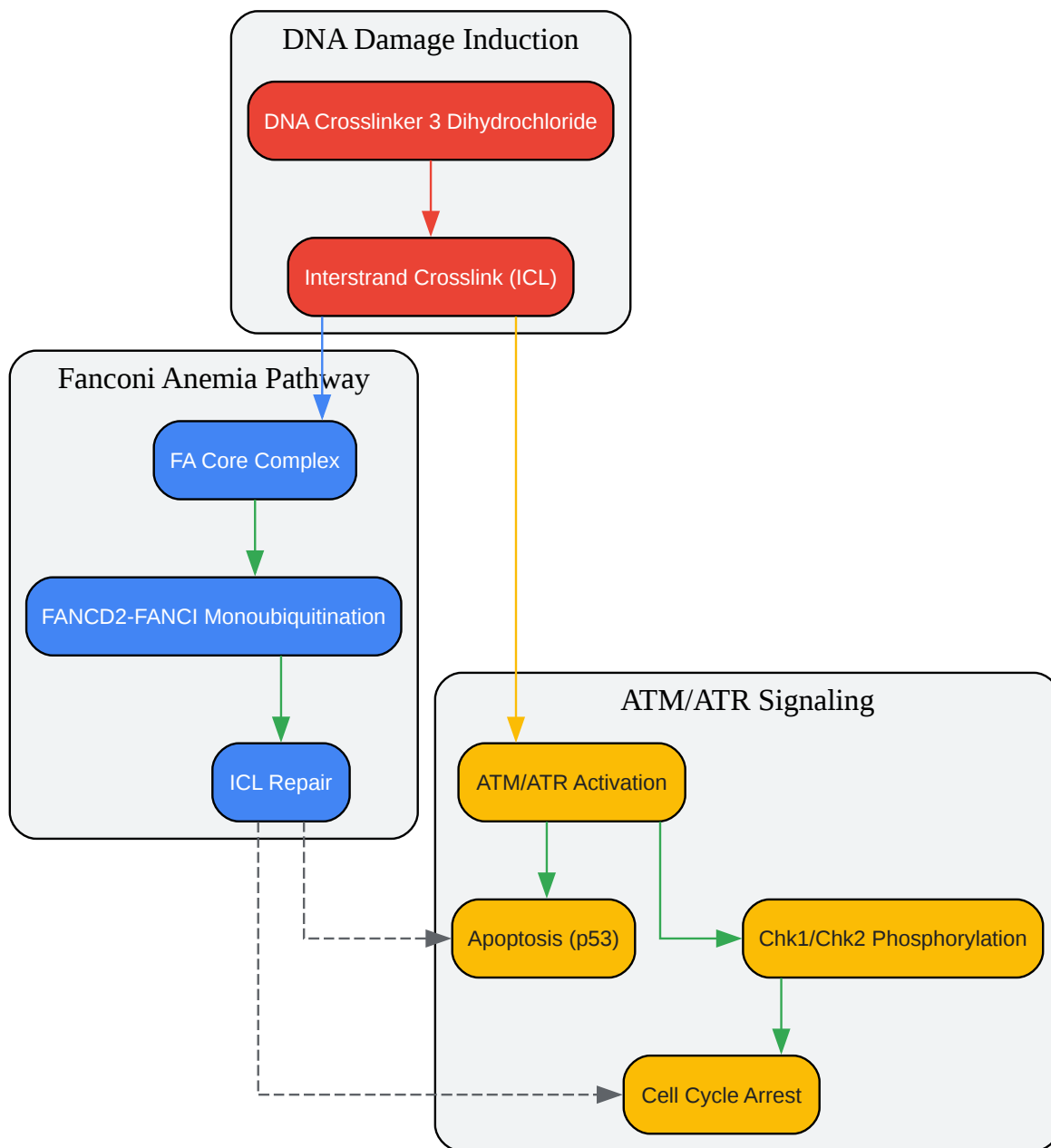
Condition	Stability	Recommendations
Solid Form	Stable for at least 2 years	Store at -20°C, protected from light and moisture.
DMSO Stock Solution (-20°C)	Stable for several months	Aliquot to minimize freeze-thaw cycles. Protect from light.
Aqueous Solutions (e.g., PBS, cell culture media)	Limited stability (hours)	Prepare fresh from a DMSO stock solution immediately before use. Avoid prolonged storage in aqueous buffers.

Experimental Protocol for Assessing Solution Stability (General Guideline):

This protocol outlines a general method to assess the stability of **DNA crosslinker 3 dihydrochloride** in a specific aqueous buffer using High-Performance Liquid Chromatography (HPLC).

- **Preparation of Standard:** Prepare a fresh solution of the compound in the desired aqueous buffer at the target concentration. Immediately analyze by HPLC to obtain the initial (T=0) peak area.
- **Incubation:** Incubate the solution under the desired storage conditions (e.g., 4°C, room temperature, 37°C).
- **Time-Point Analysis:** At various time points (e.g., 1, 2, 4, 8, 24 hours), inject an aliquot of the incubated solution onto the HPLC system.
- **Data Analysis:** Quantify the peak area corresponding to the intact compound at each time point.
- **Stability Calculation:** Calculate the percentage of the compound remaining at each time point relative to the initial (T=0) measurement.





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